

Application Notes and Protocols: (R)-GSK-3685032 Treatment in MV4-11 Cell Line

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Compound of Interest

Compound Name: (R)-GSK-3685032

Cat. No.: B15359747

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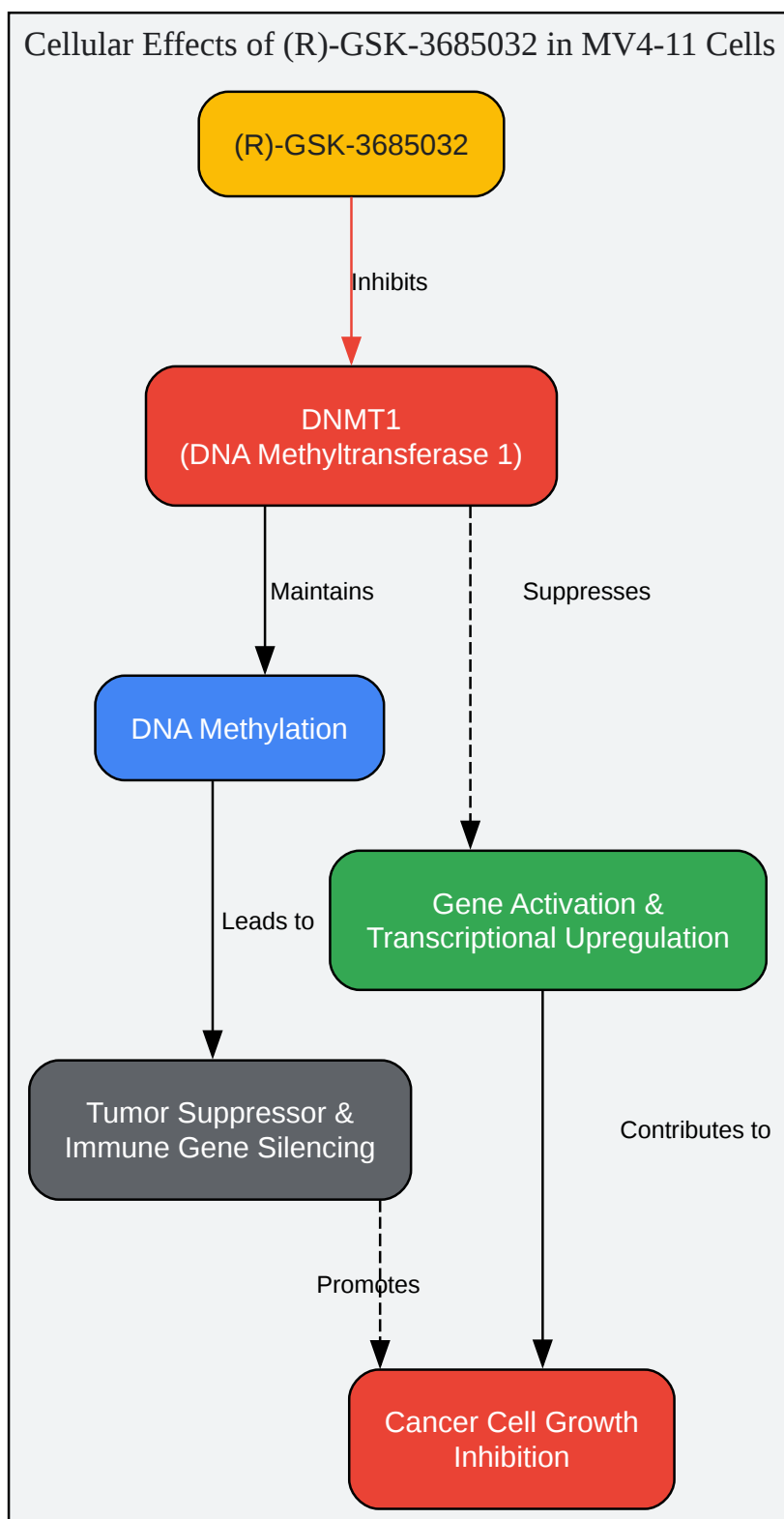
These application notes provide a comprehensive overview of the effects of **(R)-GSK-3685032**, a potent and selective DNA methyltransferase 1 (DNMT1) inhibitor, on the human acute myeloid leukemia (AML) cell line, MV4-11. Detailed protocols for key experiments are provided to enable replication and further investigation.

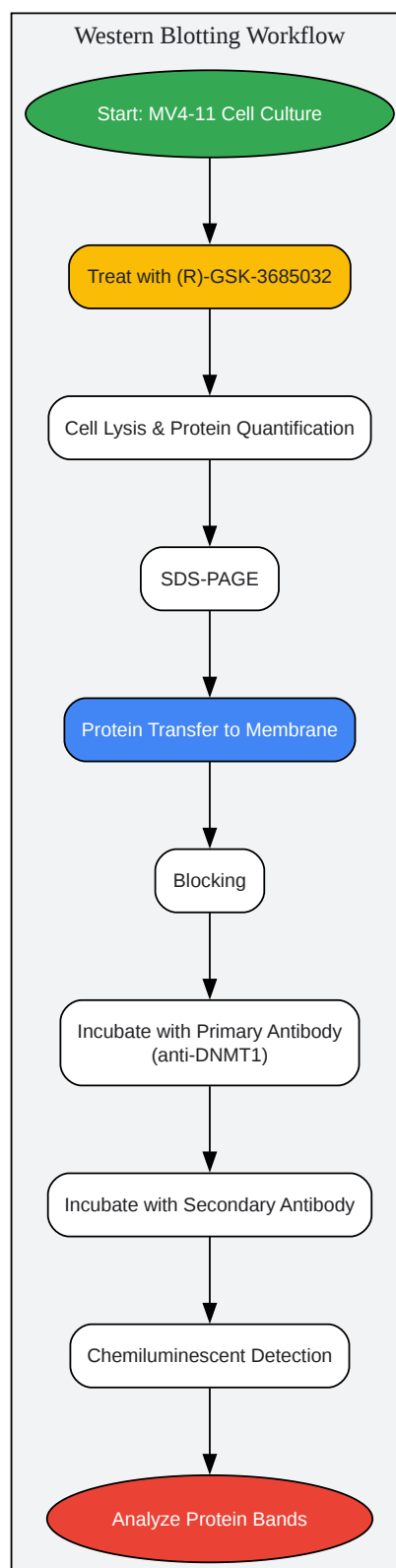
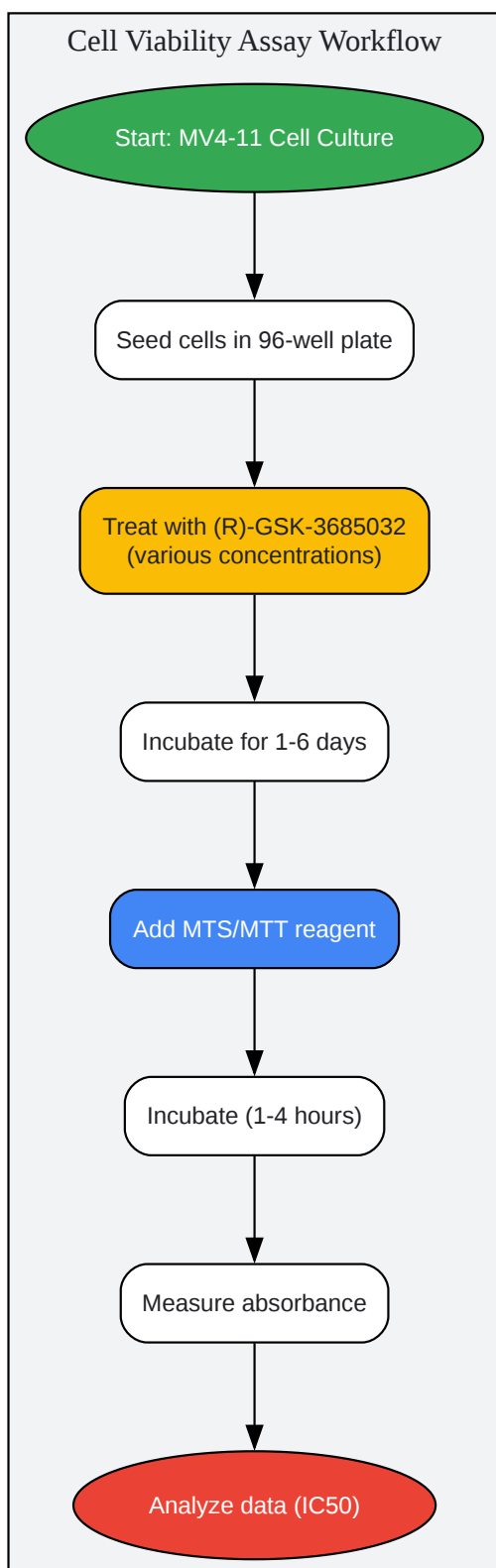
Introduction

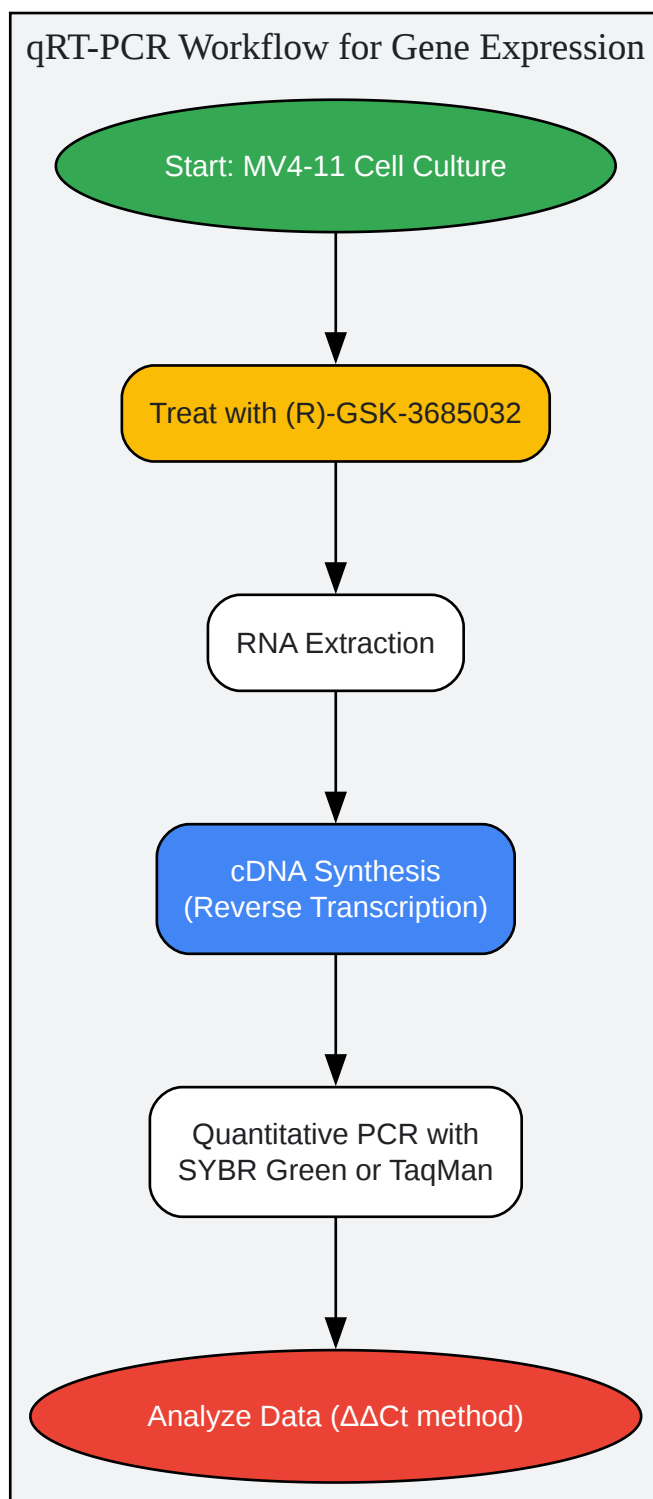
(R)-GSK-3685032 is a first-in-class, reversible, and non-covalent inhibitor of DNMT1.[1][2] Its high selectivity for DNMT1 over other DNA methyltransferases like DNMT3A and DNMT3B makes it a valuable tool for studying the specific roles of maintenance methylation in cancer biology.[3][4] The MV4-11 cell line, derived from a patient with AML, is characterized by a FLT3 internal tandem duplication (ITD) mutation and is widely used as a model for this leukemia subtype.[5] Treatment of MV4-11 cells with **(R)-GSK-3685032** leads to DNA hypomethylation, transcriptional activation of silenced genes, and ultimately, inhibition of cancer cell growth.[1][3][6]

Mechanism of Action

(R)-GSK-3685032 functions by selectively binding to the active site of DNMT1, preventing it from methylating newly synthesized DNA strands during replication.[3] This leads to a passive loss of DNA methylation over successive cell divisions, resulting in the re-expression of tumor suppressor and immune-related genes that were epigenetically silenced.[1][4][6]







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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.glpbio.com [file.glpbio.com]
- 3. selleckchem.com [selleckchem.com]
- 4. Discovery of a first-in-class reversible DNMT1-selective inhibitor with improved tolerability and efficacy in acute myeloid leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- 5. reactionbiology.com [reactionbiology.com]
- 6. GSK3685032 | DNA Methyltransferase | TargetMol [targetmol.com]
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